

Application Notes and Protocols for Metabolic Flux Analysis using Undecanoic acid-d21

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Compound of Interest

Compound Name: Undecanoic acid-d21

Cat. No.: B1453123

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metabolic flux analysis (MFA) is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a biological system. By employing stable isotope tracers, researchers can track the fate of atoms through intricate biochemical networks, providing a dynamic and quantitative view of cellular metabolism.^{[1][2]} This approach has become indispensable in understanding metabolic reprogramming in diseases such as cancer and in evaluating the mechanism of action and potential toxicity of drug candidates.^{[1][3][4]}

Undecanoic acid-d21 is a deuterated, stable isotope-labeled version of undecanoic acid, an eleven-carbon saturated fatty acid.^[4] As a tracer, it allows for the precise tracking of fatty acid uptake, oxidation (beta-oxidation), and incorporation into complex lipids.^[4] The metabolism of odd-chain fatty acids like undecanoic acid is of particular interest as it leads to the production of propionyl-CoA, which is subsequently converted to succinyl-CoA, an anaplerotic substrate for the Krebs cycle. This provides a direct link between fatty acid catabolism and the replenishment of key metabolic intermediates, a crucial process for maintaining cellular energy and biosynthetic capacity.

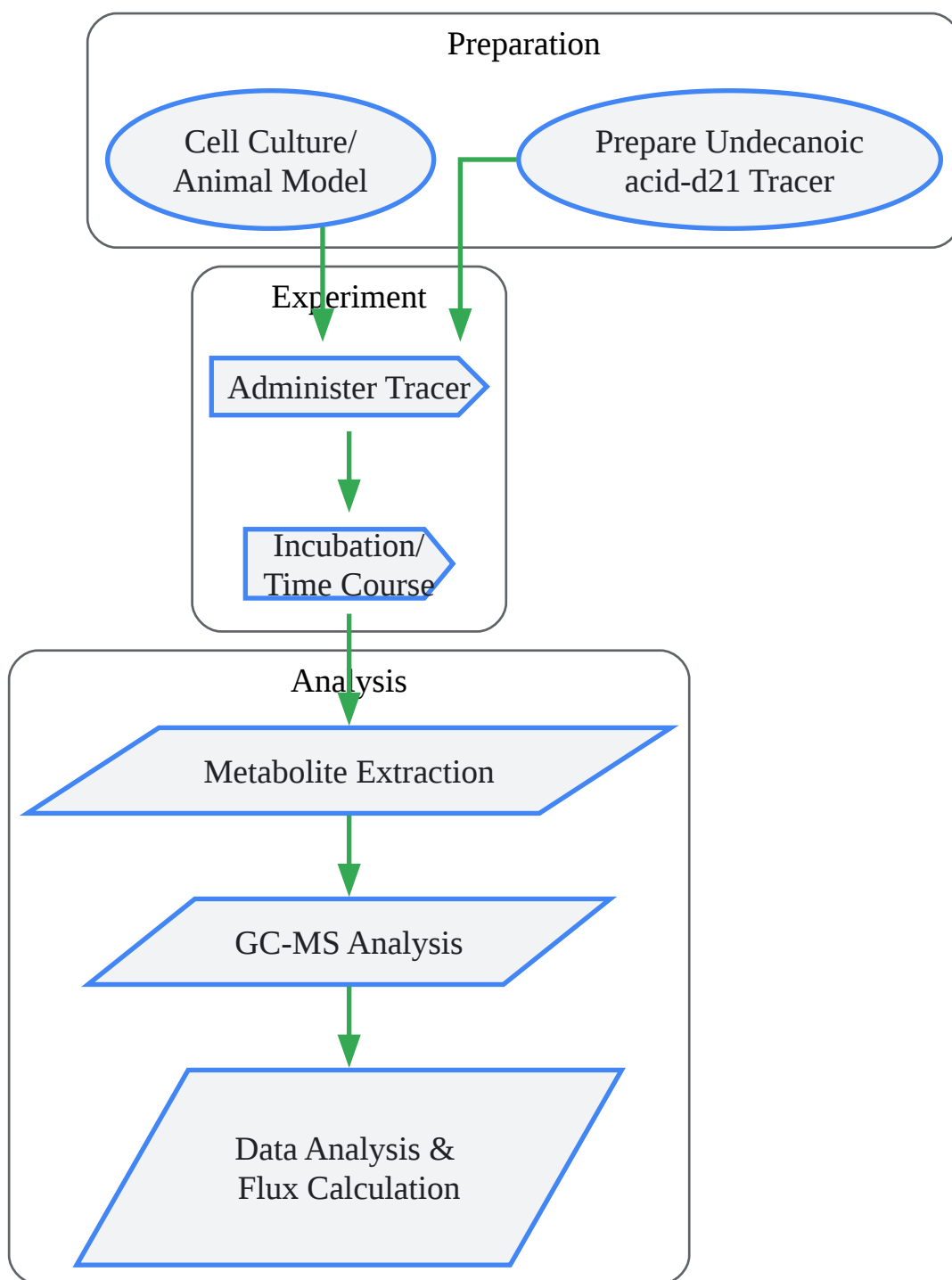
These application notes provide a detailed overview and experimental protocols for utilizing **Undecanoic acid-d21** in metabolic flux analysis, aimed at researchers in academia and the pharmaceutical industry.

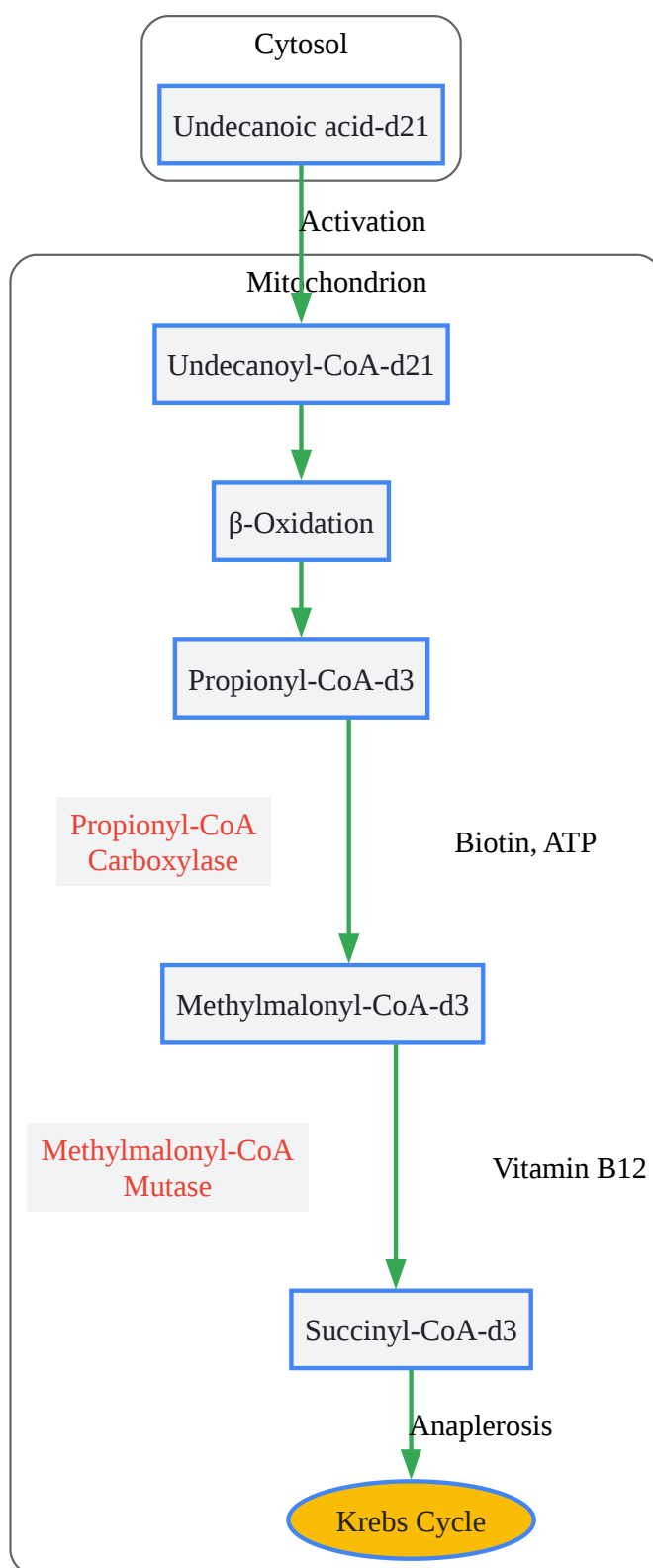
Key Applications in Drug Development

- Target Identification and Validation: Understanding the metabolic vulnerabilities of diseased cells can uncover novel therapeutic targets.[1][3]
- Mechanism of Action Studies: Tracing the metabolic fate of substrates in the presence of a drug can elucidate its specific effects on metabolic pathways.
- Pharmacodynamics and Efficacy Assessment: Quantifying changes in metabolic fluxes in response to drug treatment provides a dynamic measure of drug efficacy.
- Toxicity and Off-Target Effects: Stable isotope tracing can reveal unintended metabolic alterations caused by a drug candidate, aiding in early toxicity screening.[4]

Experimental Workflow Overview

The general workflow for a metabolic flux analysis experiment using **Undecanoic acid-d21** involves several key steps, from cell culture and tracer administration to sample analysis and data interpretation.





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